

Technical Data Sheet: Bis(2-chloroethyl)amine-d4 Hydrochloride

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Compound of Interest

Compound Name: *Bis(2-chloroethyl)amine-d4
Hydrochloride*

Cat. No.: *B564269*

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Introduction

This document provides key technical data for **Bis(2-chloroethyl)amine-d4 Hydrochloride**, a deuterated analog of the alkylating agent Bis(2-chloroethyl)amine hydrochloride. The incorporation of deuterium isotopes makes this compound a valuable tool in metabolic studies, pharmacokinetic research, and as an internal standard in mass spectrometry-based analyses. This guide is intended for researchers, scientists, and professionals in drug development and related fields.

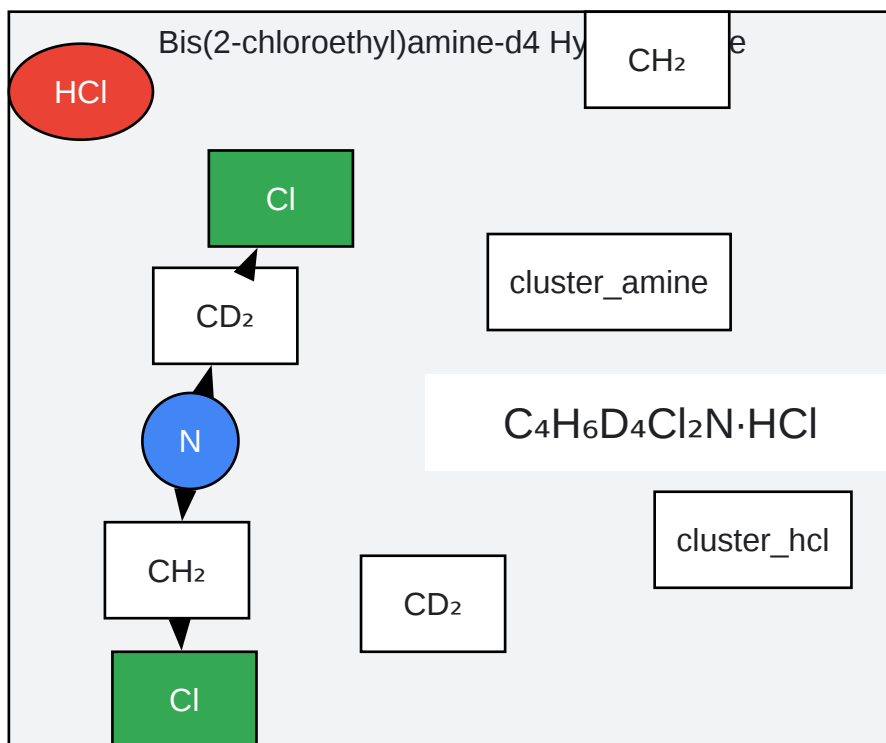
Chemical and Physical Properties

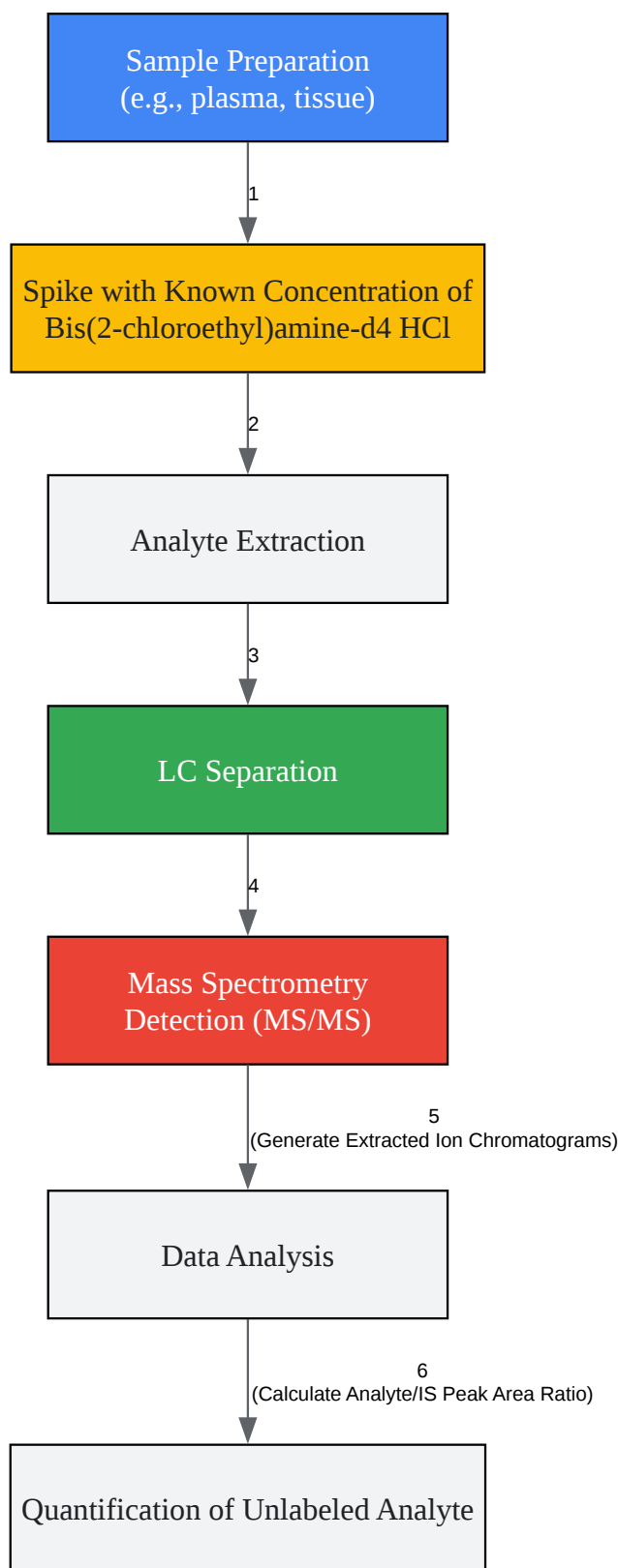
The fundamental properties of **Bis(2-chloroethyl)amine-d4 Hydrochloride** are summarized below. This data is critical for accurate experimental design, analytical method development, and chemical handling.

Property	Value	Citations
Molecular Weight	182.51 g/mol	[1] [2] [3]
Chemical Formula	C ₄ H ₆ D ₄ Cl ₂ N·HCl	
CAS Number	352431-06-2	[1]
Appearance	Solid Powder	[1]
Purity	≥98%	[1]
Synonyms	--INVALID-LINK--amine hydrochloride, Bis(2-chloroethyl)-1,1,2,2-d ₄ -amine Hydrochloride	[1] [3]

Molecular Structure and Identification

The structural representation and key identifiers are crucial for unambiguous compound identification.





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References

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- 2. medchemexpress.com [medchemexpress.com]
- 3. Bis(2-chloroethyl)-1,1,2,2-d4-amine Hydrochloride [lgcstandards.com]
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